

Metabolic Stability Predictions for Dimethoxyphenyl Azetidine Analogs

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Compound of Interest

Compound Name: 3-(2,3-Dimethoxyphenyl)azetidin-3-ol

Cat. No.: B11753119

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Executive Summary

In medicinal chemistry, the dimethoxyphenyl azetidine scaffold represents a high-potential but high-risk structural motif. The azetidine ring is increasingly utilized as a bioisostere for piperidine or pyrrolidine to lower lipophilicity (

) and improve

character. However, the combination of a strained nitrogen heterocycle with an electron-rich dimethoxyphenyl moiety creates a "perfect storm" for metabolic clearance.

This guide details the mechanistic liabilities of this scaffold—specifically oxidative O-demethylation and glutathione-mediated ring opening—and provides a validated workflow for predicting and optimizing its metabolic stability.

Part 1: Structural Liability Analysis

To predict stability, we must first deconstruct the scaffold into its two primary metabolic "soft spots."

The Electron-Rich Tail: Dimethoxyphenyl Moiety

The dimethoxyphenyl group is a classic substrate for Cytochrome P450 enzymes (CYPs).

- **Mechanism:** CYP-mediated O-demethylation.[1] The reaction proceeds via hydrogen atom abstraction (HAT) from the methoxy methyl group, followed by oxygen rebound to form a hemiacetal, which spontaneously collapses to formaldehyde and a phenol.
- **Enzymology:** This transformation is predominantly catalyzed by CYP2D6 (due to the basic nitrogen in the azetidine anchoring the molecule) and CYP3A4.
- **Toxicity Risk:** If the methoxy groups are in a ortho (3,4-dimethoxy) relationship, sequential demethylation can generate a catechol. Subsequent oxidation leads to o-quinone methides, highly reactive electrophiles capable of covalent binding to hepatic proteins (hepatotoxicity).

The Strained Head: Azetidine Ring

While azetidines are often more stable than their acyclic amine counterparts, they possess significant ring strain (~26 kcal/mol).

- **Oxidative N-Dealkylation:** CYP-mediated oxidation of the -carbon leads to ring opening, forming reactive aldehydes.
- **GST-Mediated Ring Opening (Non-CYP):** A critical, often overlooked pathway. Glutathione S-transferases (GSTs) can catalyze the nucleophilic attack of glutathione (GSH) on the strained azetidine ring without prior CYP activation, particularly in spiro-fused azetidine systems.[2][3]

Part 2: In Silico Prediction Framework

Before synthesis, computational modeling should be used to rank-order analogs.

Site of Metabolism (SOM) Prediction

Use ligand-based tools (e.g., FAME 3, StarDrop) to generate a composite metabolic stability score.

- **Input:** SMILES string of the analog.

- Output: Propensity scores for each atom.
- Threshold: For dimethoxyphenyl azetidines, if the methoxy methyl group has a SOM probability >0.8, it is a high-clearance risk.

Quantum Mechanical (QM) Activation Energies

For high-priority leads, perform DFT (Density Functional Theory) calculations to estimate the activation energy (

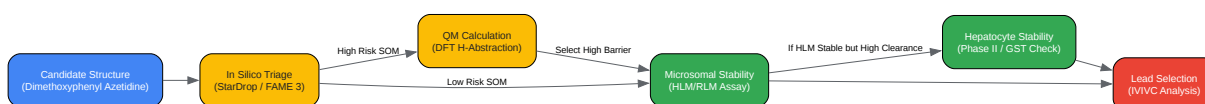
) of the H-abstraction step.

- Metric: A barrier difference of

relative to a stable reference (e.g., a difluoromethoxy analog) usually translates to a measurable improvement in microsomal half-life.

Prediction Workflow Diagram

The following diagram illustrates the integrated workflow from structure to validated lead.



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Caption: Integrated workflow for assessing metabolic stability, moving from computational triage to experimental validation.

Part 3: Experimental Validation (The Protocol)

The Microsomal Stability Assay is the industry standard for verifying predictions. This protocol is self-validating through the use of specific marker substrates.

Materials

- Liver Microsomes: Human (HLM) and Rat (RLM), pooled mixed gender (Protein conc: 20 mg/mL).
- Cofactor: NADPH Regenerating System (Glucose-6-phosphate, G6PDH,).
- Buffer: 100 mM Potassium Phosphate (pH 7.4).
- Internal Standard: Tolbutamide or Labetalol.

Step-by-Step Methodology

- Pre-Incubation:
 - Prepare a 1 μ M solution of the test compound (dimethoxyphenyl azetidine analog) in phosphate buffer (final DMSO < 0.1%).
 - Add microsomes (final concentration 0.5 mg/mL).[\[4\]](#)[\[5\]](#)
 - Incubate at 37°C for 5 minutes.
- Initiation:
 - Add NADPH regenerating system to initiate the reaction.
 - Control: Run a parallel incubation without NADPH to detect non-CYP degradation (e.g., hydrolysis or GST-mediated opening if cytosolic contamination is present).
- Sampling:
 - Remove aliquots (50 μ L) at minutes.
- Termination:
 - Immediately dispense into 150 μ L ice-cold Acetonitrile (ACN) containing the Internal Standard.

- Centrifuge at 4000 rpm for 20 minutes to precipitate proteins.
- Analysis:
 - Analyze supernatant via LC-MS/MS (MRM mode).
 - Monitor the parent ion

Data Calculation

Calculate the Intrinsic Clearance (

) using the elimination rate constant (

), derived from the slope of the natural log of percent remaining vs. time.

Interpretation Table

Parameter	High Stability	Moderate Stability	Low Stability (High Clearance)
(min)	> 60	30 - 60	< 30
($\mu\text{L}/\text{min}/\text{mg}$)	< 15	15 - 45	> 45
Action	Proceed to PK	Optimize Structure	Reject / Redesign

Part 4: Optimization Strategies

If the dimethoxyphenyl azetidine shows high clearance (

), apply these structural modifications.

Deuteration (The "Heavy" Effect)

Replace the methoxy hydrogens with deuterium (

).

- Logic: The C-D bond is stronger than the C-H bond. This exploits the Primary Kinetic Isotope Effect (KIE), potentially slowing the rate-determining step of H-abstraction by CYP enzymes.
- Expectation: 20-50% improvement in
without changing potency.

Fluorine Substitution

Replace the methoxy group with a difluoromethoxy (

) or trifluoromethoxy (

) group.

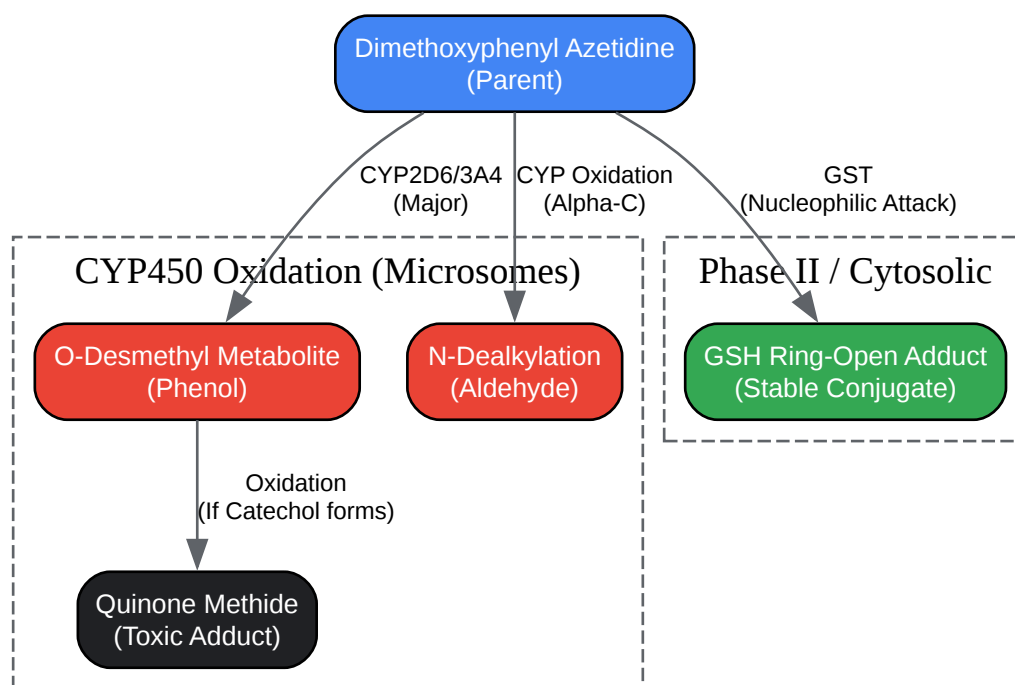
- Logic: Fluorine is electron-withdrawing and the C-F bond is oxidatively inert. This blocks the site of metabolism completely.
- Trade-off: This significantly alters the electronic properties (Hammett
) of the phenyl ring, which may affect binding affinity.

Azetidine Rigidification

Introduce a substituent (e.g., 3-fluoro) or fuse the azetidine to a second ring (e.g., spiro-cycle).

- Logic: Reduces the conformational flexibility required for the enzyme to access the nitrogen lone pair or the
-carbon, reducing N-dealkylation.

Metabolic Pathway Visualization



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Caption: Major metabolic pathways for dimethoxyphenyl azetidines, highlighting the toxic quinone route and GST-mediated ring opening.

References

- FDA Guidance for Industry. (2020). In Vitro Drug Interaction Studies - Cytochrome P450 Enzyme- and Transporter-Mediated Drug Interactions. U.S. Food and Drug Administration.[6] [\[Link\]](#)
- Stepan, A. F., et al. (2011). Structural Biology and Chemistry of Azetidines: Implications for Drug Design.[7] Journal of Medicinal Chemistry, 54(22), 7784–7795. [\[Link\]](#)
- Di, L., & Kerns, E. H. (2016). Drug-Like Properties: Concepts, Structure Design and Methods from ADME to Toxicity Optimization. ScienceDirect. [\[Link\]](#)
- Pike, A., et al. (2021). Intramolecular Ring-Opening Decomposition of Aryl Azetidines.[8][9] ACS Medicinal Chemistry Letters, 12(10), 1585–1588. [\[Link\]](#)

- Khojasteh, S. C., et al. (2011). Metabolism of Strained Rings: Glutathione S-transferase-Catalyzed Formation of a Glutathione-Conjugated Spiro-azetidine.[2][3] Drug Metabolism and Disposition, 39(11). [[Link](#)]

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Sources

- 1. Preference for O-demethylation reactions in the oxidation of 2'-, 3'-, and 4'-methoxyflavones by human cytochrome P450 enzymes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Metabolism of Strained Rings: Glutathione S-transferase-Catalyzed Formation of a Glutathione-Conjugated Spiro-azetidine without Prior Bioactivation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [charnwooddiscovery.com](https://www.charnwooddiscovery.com) [[charnwooddiscovery.com](https://www.charnwooddiscovery.com)]
- 5. [mttlab.eu](https://www.mttlaboratory.eu) [[mttlab.eu](https://www.mttlaboratory.eu)]
- 6. [ptacts.uspto.gov](https://www.patents.uspto.gov) [[ptacts.uspto.gov](https://www.patents.uspto.gov)]
- 7. [pdf.benchchem.com](https://www.benchchem.com/pdf) [[pdf.benchchem.com](https://www.benchchem.com/pdf)]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Intramolecular Ring-Opening Decomposition of Aryl Azetidines - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
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